

# In vitro models for studying MTX-216 efficacy

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## Compound of Interest

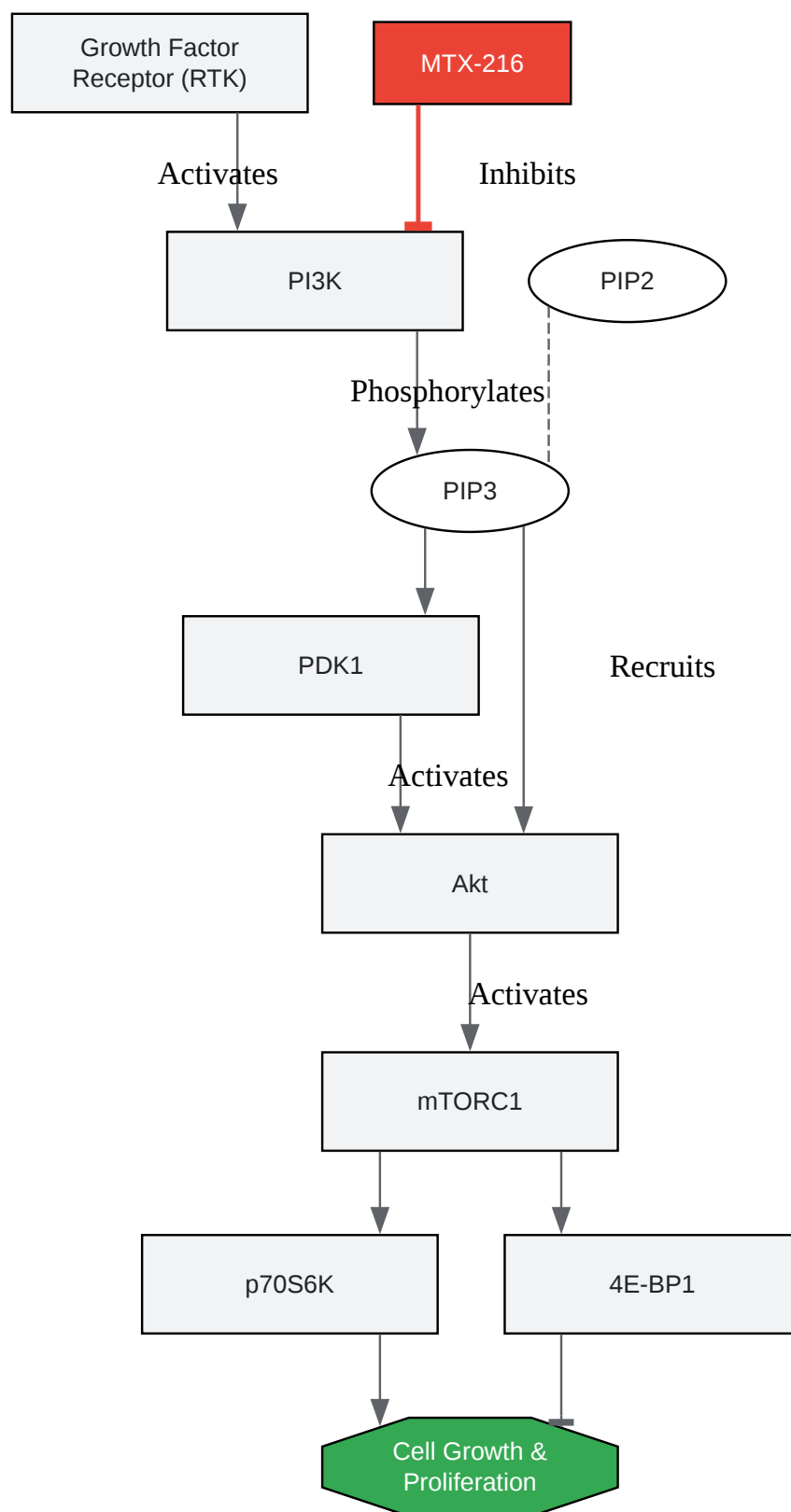
Compound Name: MTX-216

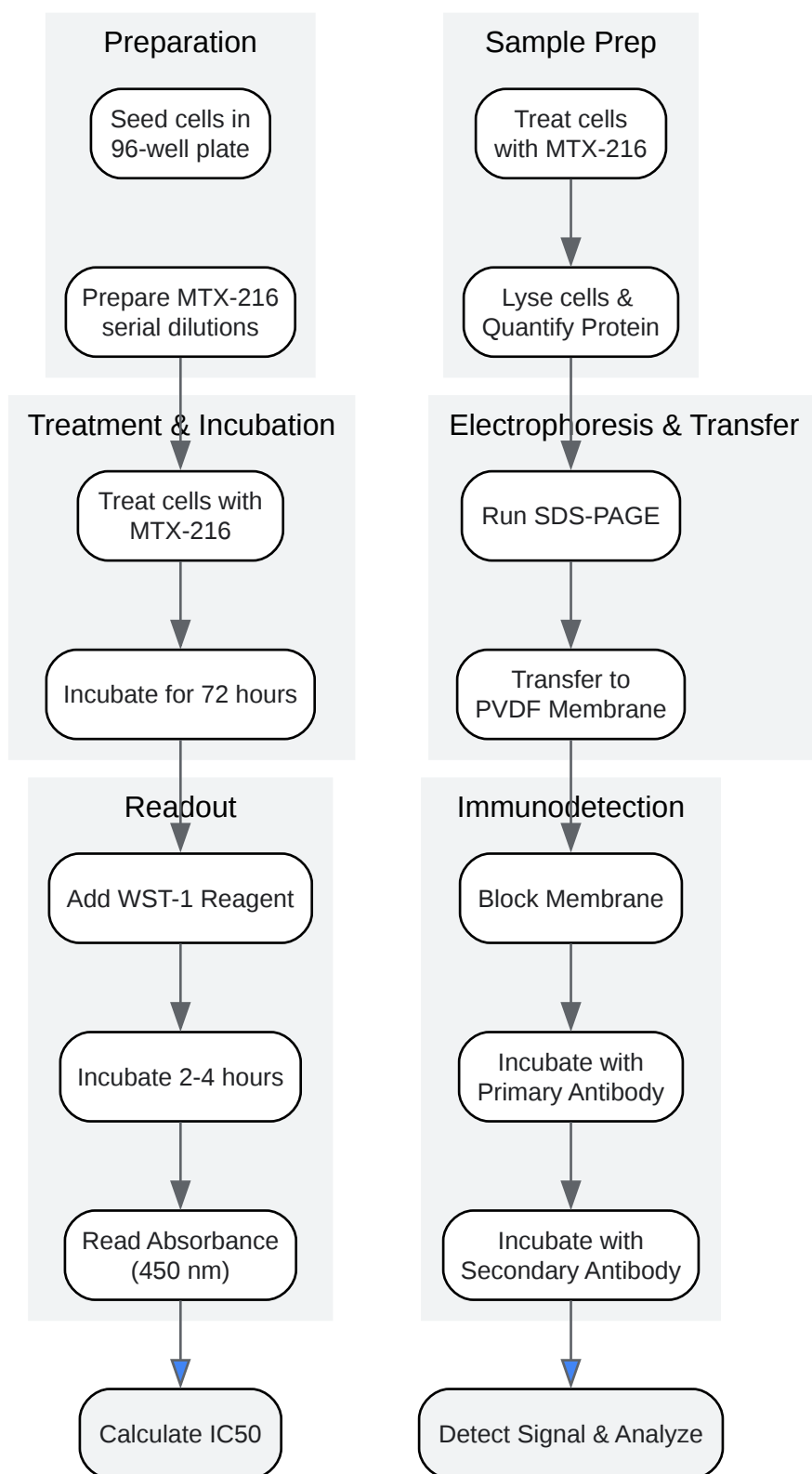
Cat. No.: B15612916

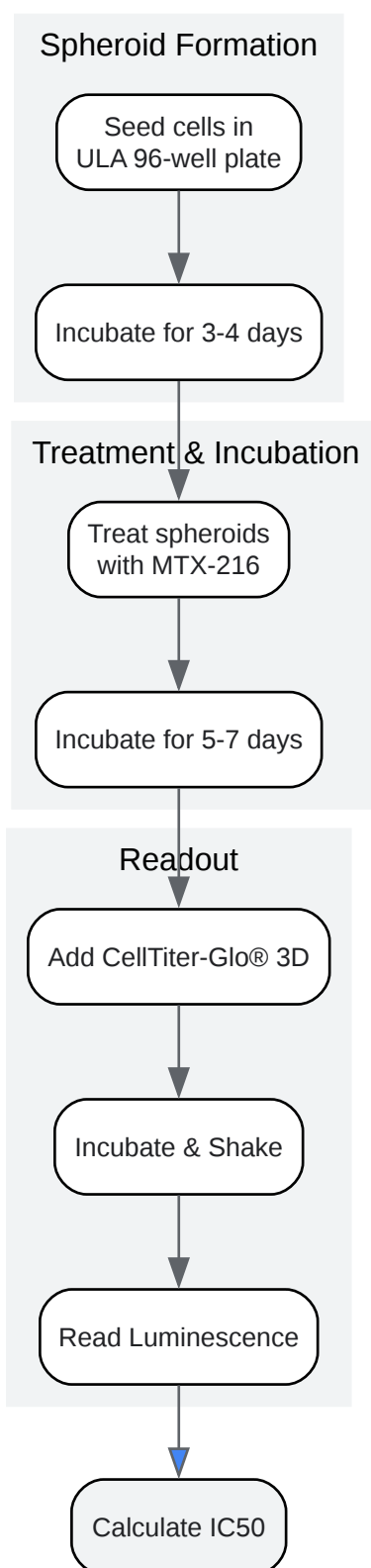
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## Introduction: The PI3K/Akt/mTOR Pathway

The PI3K/Akt/mTOR pathway is a crucial intracellular signaling network that governs cell growth, proliferation, survival, and metabolism.[1] Its aberrant activation is a hallmark of many cancers, often initiated by mutations in genes such as PIK3CA or loss of the tumor suppressor PTEN.[4][5] **MTX-216** is hypothesized to exert its anti-neoplastic effects by directly inhibiting key kinases within this pathway, thereby blocking downstream signaling and inducing cancer cell death. The following models and assays are designed to rigorously test this hypothesis.







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## References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis, Molecular Docking, In Vitro and In Vivo Studies of Novel Dimorpholinoquinazoline-Based Potential Inhibitors of PI3K/Akt/mTOR Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. aacrjournals.org [aacrjournals.org]
- 5. Inhibition of the PI3K/AKT/mTOR Pathway in Solid Tumors - PMC [pmc.ncbi.nlm.nih.gov]
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